

# Proper Disposal of SU16f: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SU16f

Cat. No.: B15623810

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This document provides essential guidance on the safe disposal of **SU16f**, a potent and selective platelet-derived growth factor receptor  $\beta$  (PDGFR $\beta$ ) inhibitor. Adherence to these procedures is vital to ensure the safety of laboratory personnel and to maintain environmental compliance.

**SU16f**, with the chemical formula  $C_{24}H_{22}N_2O_3$ , is a solid organic compound often dissolved in dimethyl sulfoxide (DMSO) for experimental use. As a bioactive small molecule, all waste containing **SU16f**, whether in solid form or in solution, must be treated as hazardous chemical waste.

## Disposal Procedures at a Glance

The following table summarizes the key parameters for the proper disposal of **SU16f** waste.

| Waste Type                                        | Container Requirements                                                                                                 | Labeling                                                                                                | Disposal Method                                                                                             |
|---------------------------------------------------|------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------|
| Solid SU16f Waste                                 | Securely sealed, chemically resistant container (e.g., amber glass or high-density polyethylene).                      | Clearly labeled "Hazardous Waste," "Solid Chemical Waste," and "SU16f." Include the approximate amount. | Collection by the institution's Environmental Health and Safety (EHS) department for incineration.          |
| SU16f in DMSO Solution                            | Securely sealed, chemically resistant container (e.g., amber glass or high-density polyethylene) compatible with DMSO. | Clearly labeled "Hazardous Waste," "Liquid Chemical Waste," "SU16f in DMSO," and the concentration.     | Collection by the institution's Environmental Health and Safety (EHS) department for chemical incineration. |
| Contaminated Labware (e.g., pipette tips, gloves) | Puncture-resistant, leak-proof container lined with a chemically resistant bag.                                        | Clearly labeled "Hazardous Waste," "Solid Chemical Waste," and "SU16f Contaminated Sharps/Labware."     | Collection by the institution's Environmental Health and Safety (EHS) department for incineration.          |

## Detailed Disposal Protocol

The following step-by-step protocol outlines the procedure for the safe disposal of **SU16f** waste.

Objective: To safely collect, store, and dispose of **SU16f** waste in accordance with general laboratory chemical safety guidelines.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (butyl rubber gloves are recommended when handling DMSO).

- Designated and labeled hazardous waste containers for solid and liquid waste.
- Chemically resistant bags for contaminated labware.
- Spill kit for chemical spills.

Procedure:

- Segregation of Waste:
  - Do not mix **SU16f** waste with non-hazardous waste.
  - Keep solid **SU16f** waste, **SU16f** solutions, and contaminated labware in separate, designated containers.
- Solid **SU16f** Waste Disposal:
  - Collect any unused or expired solid **SU16f** in its original container or a new, properly labeled, and sealed container.
  - Place the container in the designated hazardous solid waste accumulation area.
- **SU16f** in DMSO Solution Disposal:
  - Collect all solutions containing **SU16f** in a designated, leak-proof, and chemically compatible container.
  - Do not overfill the container; leave at least 10% headspace to allow for expansion.
  - Securely cap the container and place it in secondary containment in the designated hazardous liquid waste accumulation area.
  - DMSO can be disposed of with other organic solvents, but if mixed with other materials, consult your institution's EHS for specific instructions.
- Contaminated Labware Disposal:

- Collect all disposable items that have come into contact with **SU16f**, such as pipette tips, centrifuge tubes, and gloves, in a designated, puncture-resistant container lined with a chemically resistant bag.
  - Seal the bag and the container when it is three-quarters full.
  - Storage of Waste:
    - Store all **SU16f** hazardous waste in a designated, well-ventilated, and secure area away from incompatible materials.
    - Ensure all waste containers are properly labeled with the contents and associated
  - To cite this document: BenchChem. [Proper Disposal of SU16f: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623810/docs#proper-disposal-of-su16f-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15623810/docs#proper-disposal-of-su16f-a-guide-for-laboratory-professionals)
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